

An In-depth Technical Guide to Pirisudanol Dimaleate

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Compound of Interest

Compound Name: *Pirisudanol dimaleate*

Cat. No.: B1241568

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Core Compound Identification

Pirisudanol dimaleate is a nootropic agent, chemically identified as the dimaleate salt of Pirisudanol. Pirisudanol itself is an ester of pyridoxine (a form of vitamin B6) and deanol (dimethylaminoethanol).

IUPAC Name: bis((Z)-but-2-enedioic acid);1-O-[2-(dimethylamino)ethyl] 4-O-[[5-hydroxy-4-(hydroxymethyl)-6-methyl-3-pyridinyl]methyl] butanedioate[1]

Physicochemical Properties

A summary of the available physicochemical data for **Pirisudanol dimaleate** is presented below. Currently, comprehensive experimental data on properties such as melting point, solubility, pKa, and logP are not readily available in the public domain. The data presented are computationally derived.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₂ N ₂ O ₁₄	PubChem[1]
Molecular Weight	572.5 g/mol	PubChem[1]
Exact Mass	572.18535370 Da	PubChem[1]

Pharmacological Profile

Pirisudanol is classified as a nootropic agent and is indicated for the treatment of cognitive impairments, particularly those associated with aging and neurodegenerative conditions.[\[2\]](#) While specific quantitative pharmacological data such as receptor binding affinities (Ki) or half-maximal inhibitory concentrations (IC₅₀) for **Pirisudanol dimaleate** are not extensively documented in publicly available literature, its mechanism of action is understood to be multifaceted.

The cognitive-enhancing effects of Pirisudanol are attributed to several key actions:

- Enhanced Cerebral Blood Flow and Metabolism: The compound is believed to improve blood circulation within the brain, thereby increasing the supply of oxygen and nutrients to neurons and enhancing their metabolic activity.[\[2\]](#)
- Neurotransmitter Modulation: Pirisudanol has been shown to modulate the levels of key neurotransmitters, particularly acetylcholine and dopamine, which are crucial for cognitive functions like learning and memory.[\[2\]](#)
- Antioxidant and Neuroprotective Effects: The drug exhibits antioxidant properties, helping to mitigate oxidative stress by scavenging free radicals. This action contributes to its neuroprotective effects by safeguarding neurons from oxidative damage.[\[2\]](#)

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **Pirisudanol dimaleate** are not extensively published. However, a general synthetic route for the parent compound, Pirisudanol, has been described.

Synthesis of Pirisudanol (General Overview)

The synthesis of Pirisudanol involves a convergent approach:[\[3\]](#)

- Preparation of Pyridoxine Moiety: Pyridoxine hydrochloride is reacted with acetone to form a cyclic ketal, protecting the hydroxyl groups.
- Preparation of Deanol-Succinate Moiety: Succinic anhydride is esterified with deanol. The remaining carboxylic acid group is then halogenated, for example, with thionyl chloride, to

create a reactive acyl chloride.

- Convergent Synthesis: The protected pyridoxine derivative is esterified with the deanol-succinate acyl chloride.
- Deprotection: The protecting group on the pyridoxine moiety is removed by hydrolysis to yield the final Pirisudanol product.

A detailed, validated protocol for the synthesis of **Pirisudanol dimaleate** specifically, including reaction conditions, purification methods, and analytical characterization, is not readily available in the reviewed literature.

Analytical Quantification

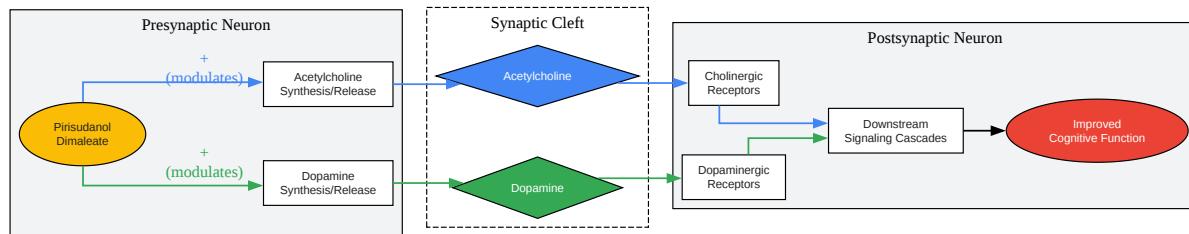
A validated, specific high-performance liquid chromatography (HPLC) method for the quantification of **Pirisudanol dimaleate** in biological matrices or pharmaceutical formulations is not described in the available literature. However, general HPLC methods for the analysis of related compounds can be adapted. A reverse-phase HPLC method with UV detection would be a suitable starting point for method development.

Signaling Pathways and Mechanism of Action

The precise molecular targets and signaling cascades of **Pirisudanol dimaleate** are not fully elucidated. Based on its known effects on acetylcholine and dopamine systems, a putative signaling pathway can be proposed.

Proposed Cholinergic and Dopaminergic Modulation

Pirisudanol is thought to enhance cholinergic and dopaminergic neurotransmission. This could occur through various mechanisms such as increased neurotransmitter synthesis, enhanced release, or inhibition of reuptake or degradation. The downstream effects of enhanced acetylcholine and dopamine signaling in relevant brain regions like the hippocampus and prefrontal cortex are associated with improved cognitive function.

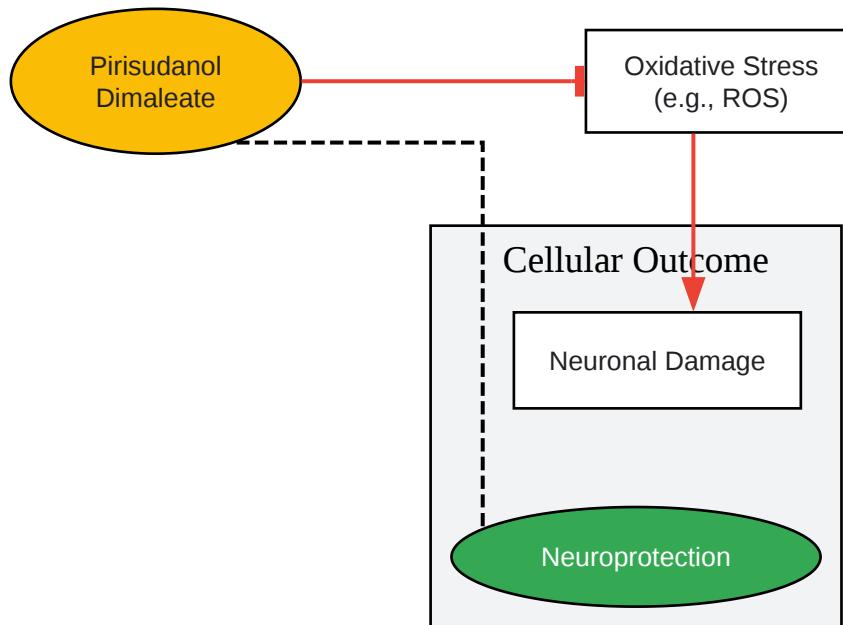


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Caption: Proposed mechanism of **Pirisudanol dimaleate** action.

Neuroprotective and Antioxidant Workflow

The neuroprotective effects of **Pirisudanol dimaleate** are linked to its ability to counteract oxidative stress. A logical workflow for this aspect of its mechanism is depicted below.



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Caption: Antioxidant and neuroprotective workflow of Pirisudanol.

Conclusion

Pirisudanol dimaleate is a promising nootropic agent with a multifactorial mechanism of action that includes enhancement of cerebral blood flow, modulation of key neurotransmitter systems, and neuroprotection via antioxidant effects. While its clinical use has been explored for cognitive impairment, a significant gap exists in the publicly available, detailed technical data for this compound. Further research is warranted to fully characterize its physicochemical properties, delineate its specific molecular targets and signaling pathways, and develop and publish detailed experimental protocols for its synthesis and analysis to facilitate future research and development.

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References

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